

Practical Guide to Handling and Storage of Boc-Met-Ser-Bzl

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Compound of Interest

Compound Name: MSBN

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling, storage, and use of Boc-Met-Ser-Bzl, a protected tripeptide commonly utilized in peptide synthesis and drug development.

Introduction

Boc-Met-Ser-Bzl, with the full name N-(tert-Butoxycarbonyl)-L-methionyl-O-benzyl-L-serine benzyl ester, is a crucial building block in the synthesis of more complex peptides. The tert-butoxycarbonyl (Boc) group protects the N-terminus of methionine, while the benzyl (Bzl) group protects the hydroxyl function of serine and the C-terminus of the peptide.^{[1][2][3][4]} Understanding the properties of these protecting groups is essential for its proper handling and use in synthetic protocols.

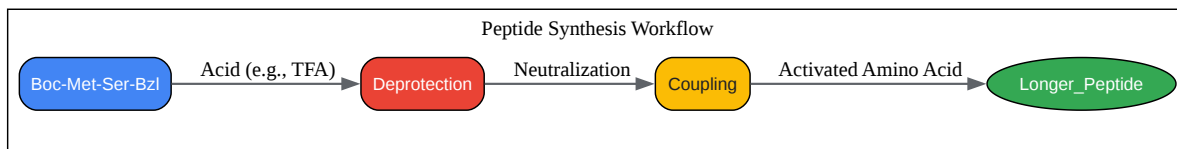
Physicochemical Properties and Safety Data

Proper handling and storage are predicated on the physicochemical properties and potential hazards of the compound. While a specific safety data sheet (SDS) for Boc-Met-Ser-Bzl is not readily available, the following data is compiled from information on its constituent protected amino acids, Boc-Met-OH, Boc-Ser(Bzl)-OH, and general knowledge of protected peptides.

Property	Value	Source
Molecular Formula	C ₃₄ H ₄₁ N ₃ O ₇ S	-
Molecular Weight	639.77 g/mol	-
Appearance	White to off-white solid/powder	[5]
Melting Point	58-60 °C (for Boc-Ser(Bzl)-OH)	[6]
Solubility	Soluble in organic solvents like DMF, DCM	[5]
Storage Temperature	2-8°C, desiccated	[5]
Optical Activity	[α] _D ²⁰ +20±1°, c = 2% in ethanol: water (4:1) (for Boc-Ser(Bzl)-OH)	[6]
Hazard Classification	Not classified as hazardous, but standard laboratory precautions should be observed.	[7][8]
Personal Protective Equipment (PPE)	Safety glasses, gloves, lab coat, dust mask (N95)	[6]

Signaling Pathways and Molecular Interactions

While Boc-Met-Ser-Bzl is a synthetic intermediate and not biologically active itself, the deprotected peptide Met-Ser may be part of a larger peptide sequence designed to interact with specific biological targets. The workflow for its use in research is primarily within the realm of chemical synthesis.



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Caption: Workflow for utilizing Boc-Met-Ser-Bzl in peptide synthesis.

Experimental Protocols

Safe Handling and Storage Protocol

Objective: To ensure the stability and integrity of Boc-Met-Ser-Bzl and the safety of laboratory personnel.

Materials:

- Boc-Met-Ser-Bzl solid
- Spatula
- Weighing paper
- Amber glass vial with a screw cap
- Parafilm
- Refrigerator (2-8°C)
- Desiccator

Procedure:

- Personal Protective Equipment: Before handling, put on a lab coat, safety glasses, and chemical-resistant gloves. If there is a risk of generating dust, use a dust mask.[6]

- **Dispensing:** Handle the solid compound in a well-ventilated area or a chemical fume hood to avoid inhalation of any fine particles. Use a clean spatula to dispense the required amount.
- **Storage:** Store the compound in a tightly sealed, clearly labeled amber glass vial to protect it from light and moisture.[5] For long-term storage, place the vial inside a desiccator in a refrigerator at 2-8°C.[5]
- **Stability:** The Boc group is sensitive to strong acids, and the benzyl ester can be cleaved by hydrogenolysis.[1][2] Avoid contact with incompatible materials such as strong oxidizing agents.[8]

Reconstitution Protocol for Use in Peptide Synthesis

Objective: To prepare a stock solution of Boc-Met-Ser-Bzl for use in solid-phase or solution-phase peptide synthesis.

Materials:

- Boc-Met-Ser-Bzl solid
- Anhydrous solvent (e.g., Dimethylformamide (DMF) or Dichloromethane (DCM))
- Volumetric flask
- Pipettes
- Argon or nitrogen gas source

Procedure:

- **Preparation:** Ensure all glassware is dry.
- **Weighing:** Accurately weigh the desired amount of Boc-Met-Ser-Bzl.
- **Dissolution:** Transfer the solid to a volumetric flask. Add a portion of the anhydrous solvent (e.g., DMF) and gently swirl to dissolve the compound. Once dissolved, add solvent to the final volume.

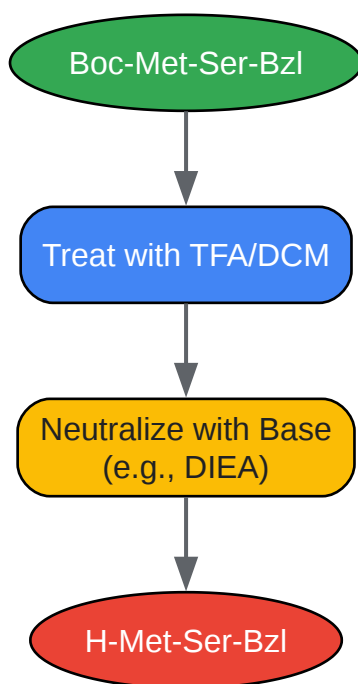
- Inert Atmosphere: If the solution is to be stored, flush the headspace of the container with an inert gas like argon or nitrogen before sealing to prevent oxidation of the methionine residue.
- Storage of Solution: Store the solution at -20°C for short-term storage. For longer-term storage, it is recommended to prepare fresh solutions.

Deprotection and Coupling

The primary application of Boc-Met-Ser-Bzl is in peptide synthesis, which involves the selective removal of the Boc protecting group followed by the coupling of the next amino acid.

Boc Group Deprotection

The Boc group is labile to acid and is typically removed using trifluoroacetic acid (TFA).^{[3][9]}
^{[10][11]}



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Caption: Boc deprotection workflow.

Benzyl Group Deprotection

The benzyl protecting groups on the serine side chain and the C-terminus are typically removed by hydrogenolysis (e.g., using H₂ gas with a palladium catalyst) or strong acids like HF, which often occurs during the final cleavage from the resin in solid-phase peptide synthesis.^{[1][2][12][13]}

Conclusion

The proper handling and storage of Boc-Met-Ser-Bzl are critical for its successful application in peptide synthesis. By following the protocols outlined in this guide, researchers can ensure the integrity of the compound and maintain a safe laboratory environment. Adherence to standard safety practices for handling chemical reagents is paramount.

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